

Comparative Stability of O-Substituted Hydroxylamines: A Guide for Researchers

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Compound of Interest

Compound Name: O-(4-Methoxybenzyl)hydroxylamine hydrochloride

CAS No.: 876-33-5

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For researchers, scientists, and drug development professionals, the stability of reagents and intermediates is a critical parameter influencing reaction outcomes, shelf-life, and the safety of chemical processes. O-substituted hydroxylamines are a versatile class of compounds used in various applications, from the synthesis of complex molecules to bioconjugation. Their inherent N-O bond, however, can be susceptible to cleavage, making an understanding of their relative stability paramount.

This guide provides a comparative analysis of the stability of different O-substituted hydroxylamines, supported by experimental data from various sources. It is designed to assist in the selection of appropriate derivatives for specific research and development applications. The stability of these compounds is influenced by a multitude of factors including the nature of the substituent on the oxygen atom, the substitution on the nitrogen atom, and the environmental conditions such as temperature and pH.

Quantitative Stability Data

The following table summarizes available quantitative data on the stability of various O-substituted hydroxylamines. It is important to note that the data is compiled from different studies employing diverse methodologies and conditions, which should be taken into account when making direct comparisons.

Compound Name	Type of Substitution	Stability Metric	Value	Conditions
Thermal Stability				
o-(3-chloro-2-propenyl)-hydroxylamine	O-Alkenyl	Decomposition Temperature	82–115 °C	Heating rate not specified[1]
Clethodim	O-Alkenyl (Oxime)	Decomposition Temperature	99–128 °C	Heating rate not specified[1]
O-Methylhydroxylamine Hydrochloride	O-Alkyl	Decomposition Temperature	~149-152 °C	Not specified[2][3][4]
N-Boc-O-(2-pyrimidinyl)-hydroxylamine	N-Boc, O-Aryl	Onset of Decomposition	~150 °C	Thermogravimetric Analysis (TGA) [5]
N-Boc-O-(4-picolyl)-hydroxylamine	N-Boc, O-Arylmethyl	Onset of Decomposition	~160 °C	Thermogravimetric Analysis (TGA) [5]
N-Boc-O-(2-picolyl)-hydroxylamine	N-Boc, O-Arylmethyl	Onset of Decomposition	~175 °C	Thermogravimetric Analysis (TGA) [5]
N,O-Di-Boc-hydroxylamine	N-Boc, O-Boc	Melting Point	67-70 °C	Literature value[6]
N-Boc-hydroxylamine	N-Boc	Melting Point	53-55 °C	Literature value
Solution Stability				
O-Benzylhydroxylamine Hydrochloride	O-Arylmethyl	Qualitative Stability	Aqueous solution not recommended for storage > 1 day	PBS, pH 7.2[7]

N-Methylhydroxylamine-glucose conjugate	N-Methyl, O-Glycosyl	Half-life ($t_{1/2}$)	~300 days	pH 6.0, 37 °C
N-Methylhydroxylamine-glucose conjugate	N-Methyl, O-Glycosyl	Half-life ($t_{1/2}$)	~30 days	pH 5.0, 37 °C
N-Methylhydroxylamine-glucose conjugate	N-Methyl, O-Glycosyl	Half-life ($t_{1/2}$)	~3 days	pH 4.0, 37 °C

Experimental Protocols

To facilitate the direct comparison of stability for novel or uncharacterized O-substituted hydroxylamines, the following experimental protocols are provided. These methods are based on commonly employed techniques for assessing thermal and solution stability.

Protocol 1: Thermal Stability Assessment by Differential Scanning Calorimetry (DSC)

Objective: To determine the onset of decomposition and the enthalpy of decomposition for an O-substituted hydroxylamine.

Methodology:

- Accurately weigh 5-10 mg of the O-substituted hydroxylamine into a hermetically sealed aluminum or gold-plated DSC pan.
- Place the sample pan and an empty reference pan into the DSC instrument.
- Heat the sample from ambient temperature (e.g., 25 °C) to a final temperature (e.g., 300 °C) at a constant heating rate (e.g., 10 °C/min) under an inert nitrogen atmosphere.
- Record the heat flow as a function of temperature.

- The onset temperature of any significant exothermic event is taken as the initiation of decomposition. The area under the exothermic peak corresponds to the enthalpy of decomposition.

Protocol 2: Solution Stability Assessment by HPLC with Forced Degradation

Objective: To determine the stability of an O-substituted hydroxylamine in solution under various stress conditions.

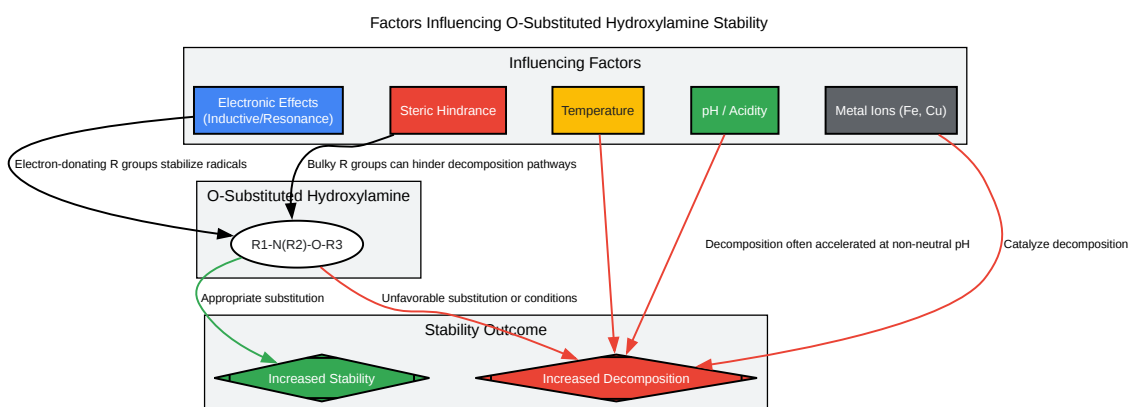
Methodology:

- Preparation of Stock Solution: Prepare a stock solution of the O-substituted hydroxylamine in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).
- Forced Degradation Studies:
 - Acidic Conditions: Dilute the stock solution with 0.1 M HCl to a final concentration of 100 µg/mL. Incubate at 60 °C for 24 hours.
 - Basic Conditions: Dilute the stock solution with 0.1 M NaOH to a final concentration of 100 µg/mL. Incubate at 60 °C for 24 hours.
 - Oxidative Conditions: Dilute the stock solution with 3% H₂O₂ to a final concentration of 100 µg/mL. Incubate at room temperature for 24 hours.
 - Thermal Conditions: Dilute the stock solution with the initial solvent to a final concentration of 100 µg/mL. Incubate at 60 °C for 24 hours.
- Sample Analysis by HPLC:
 - At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each stress condition, neutralize if necessary, and dilute to a suitable concentration for HPLC analysis.
 - Inject the samples onto a reverse-phase HPLC system (e.g., C18 column) with a suitable mobile phase and a UV detector.

- Monitor the decrease in the peak area of the parent compound over time to determine the rate of degradation. The stability can be reported as the percentage of the parent compound remaining or as a calculated half-life ($t_{1/2}$).
- Derivatization (if necessary): For hydroxylamines lacking a strong chromophore, pre-column derivatization with an appropriate reagent (e.g., benzaldehyde or 9-fluorenylmethyl chloroformate) can be employed to facilitate UV detection.[8][9][10]

Visualization of Factors Influencing Stability

The stability of an O-substituted hydroxylamine is not an intrinsic constant but is influenced by several interconnected factors. The following diagram illustrates these relationships.



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Caption: Key factors influencing the stability of O-substituted hydroxylamines.

In summary, while O-substituted hydroxylamines are invaluable synthetic tools, their stability is a key consideration. For applications requiring high thermal stability, derivatives with robust O-substituents, such as arylmethyl groups, and potentially N-Boc protection may be advantageous. In aqueous media, stability is highly pH-dependent, with increased stability generally observed closer to neutral pH. The provided data and protocols offer a framework for making informed decisions regarding the selection and handling of these versatile compounds.

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References

- 1. researchgate.net [researchgate.net]
- 2. O-Methylhydroxylamine hydrochloride | CH₅NO.ClH | CID 521874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. O-Methylhydroxylamine Hydrochloride | 593-56-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. N,O-Di-Boc-hydroxylamine 97 85006-25-3 [sigmaaldrich.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 9. biomedgrid.com [biomedgrid.com]
- 10. A selective and sensitive pre-column derivatization HPLC method for the trace analysis of genotoxic impurity hydroxylamine in active pharmaceutical ingredients - Analytical Methods (RSC Publishing) [pubs.rsc.org]
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